

# N-Isopropylmaleimide: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: **N-Isopropylmaleimide**

Cat. No.: **B086963**

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CAS Number: 1073-93-4

This technical guide provides an in-depth overview of **N-Isopropylmaleimide**, a valuable reagent for researchers, scientists, and drug development professionals. This document covers its chemical properties, supplier information, synthesis, and key applications, with a focus on bioconjugation and polymer science.

## Chemical Properties and Data

**N-Isopropylmaleimide** is a chemical compound belonging to the maleimide family, characterized by a reactive double bond within a five-membered ring. This feature makes it particularly useful for Michael addition reactions, most notably with thiol groups found in cysteine residues of proteins and peptides.

Property	Value	Reference
CAS Number	1073-93-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	139.15 g/mol	<a href="#">[2]</a>
Appearance	White to light yellow crystalline solid	<a href="#">[2]</a>
Boiling Point	217.6 °C	<a href="#">[2]</a>
Purity	Min. 95%	<a href="#">[2]</a>
Solubility	Sparingly soluble in water	<a href="#">[2]</a>
Synonyms	1-Isopropyl-1H-pyrrole-2,5-dione, 1-(1-Methylethyl)-1H-pyrrole-2,5-dione	<a href="#">[2]</a>

## Synthesis of N-Isopropylmaleimide

The synthesis of **N-Isopropylmaleimide** typically follows a two-step process involving the formation of a maleamic acid intermediate, followed by cyclodehydration.[\[4\]](#)

## Experimental Protocol

### Step 1: Synthesis of N-Isopropylmaleamic Acid

- In a three-necked flask equipped with a stirrer and a dropping funnel, dissolve maleic anhydride (0.1 mol) in diethyl ether (25 mL).[\[4\]](#)
- While stirring, slowly add a solution of isopropylamine (0.1 mol) in diethyl ether (5 mL) dropwise.[\[4\]](#)
- Continue stirring the reaction mixture for 30 minutes after the addition is complete.[\[4\]](#)
- The resulting white precipitate, N-isopropylmaleamic acid, is collected by filtration.
- Wash the solid with diethyl ether (2 x 10 mL) and dry under vacuum.[\[4\]](#)

### Step 2: Cyclodehydration to **N**-Isopropylmaleimide

- The **N**-isopropylmaleamic acid intermediate is subjected to cyclodehydration.[\[4\]](#)
- This can be achieved by heating the intermediate in the presence of a dehydrating agent, such as p-toluenesulfonic acid, in a suitable solvent like toluene.[\[4\]](#)
- The reaction is typically carried out under reflux conditions, with the removal of water to drive the reaction to completion.[\[4\]](#)
- After the reaction is complete, the solvent is removed, and the crude **N**-Isopropylmaleimide can be purified by recrystallization or chromatography.

## Applications in Thiol-Specific Bioconjugation

A primary application of **N**-Isopropylmaleimide is in the selective modification of proteins and peptides at cysteine residues. The maleimide group reacts specifically with the thiol group of cysteine via a Michael addition, forming a stable thioether bond. This reaction is highly efficient and proceeds under mild, physiological conditions (pH 6.5-7.5).[\[5\]](#)

## Experimental Protocol: Conjugation of **N**-Isopropylmaleimide to a Cysteine-Containing Peptide

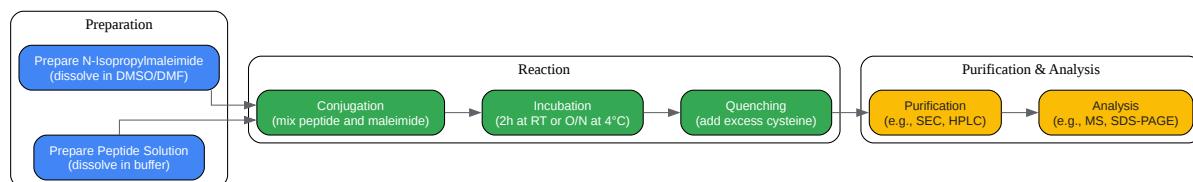
### Materials:

- Cysteine-containing peptide
- **N**-Isopropylmaleimide
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.2
- Reducing agent (optional): Tris(2-carboxyethyl)phosphine (TCEP)
- Quenching reagent: L-cysteine or  $\beta$ -mercaptoethanol
- Purification system (e.g., size-exclusion chromatography, HPLC)

### Procedure:

- Peptide Preparation: Dissolve the cysteine-containing peptide in the reaction buffer to a concentration of 1-5 mg/mL. If the peptide contains disulfide bonds, add a 10-fold molar excess of TCEP and incubate for 30 minutes at room temperature to reduce them to free thiols.[6]
- Maleimide Preparation: Prepare a stock solution of **N-Isopropylmaleimide** in an organic solvent such as DMSO or DMF. This should be prepared immediately before use to avoid hydrolysis.[5]
- Conjugation Reaction: Add a 10- to 20-fold molar excess of the **N-Isopropylmaleimide** stock solution to the peptide solution.[6]
- Incubation: Allow the reaction to proceed for 2 hours at room temperature or overnight at 4°C with gentle stirring.[5]
- Quenching: Add a 50-fold molar excess of the quenching reagent to consume any unreacted **N-Isopropylmaleimide**. Incubate for 15-30 minutes.
- Purification: Purify the resulting peptide conjugate using an appropriate chromatography method to remove excess reagents and byproducts.[6]

Below is a diagram illustrating the experimental workflow for this conjugation process.



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Caption: Experimental workflow for the conjugation of **N-Isopropylmaleimide** to a thiol-containing peptide.

## Applications in Polymer Science

**N-Isopropylmaleimide** is also utilized in polymer chemistry. Its ability to undergo free-radical polymerization and copolymerization makes it a valuable monomer for the synthesis of functional polymers.<sup>[7]</sup> Notably, polymers incorporating **N-Isopropylmaleimide** can exhibit thermoresponsive properties, similar to the well-studied poly(N-isopropylacrylamide) (PNIPAM).<sup>[8]</sup> This "smart" behavior, where the polymer undergoes a phase transition in response to temperature changes, is of great interest for applications in drug delivery, tissue engineering, and other biomedical fields.<sup>[8]</sup>

## Supplier Information

**N-Isopropylmaleimide** (CAS No. 1073-93-4) is available from various chemical suppliers catering to the research and development community. Below is a list of some potential suppliers:

- Chongqing World Haorui Pharm-Chem Co., Ltd.<sup>[1][2]</sup>
- Qingdao Ernest Chemical Co., Limited<sup>[1]</sup>
- CMS Chemicals Limited<sup>[1]</sup>
- Lonwin Chemical Group Limited<sup>[9]</sup>
- Skyrun Industrial Co., Limited
- Wuhan TCASChem Technology Co., Ltd.<sup>[3]</sup>
- Shanghai YuLue Chemical Co., Ltd.<sup>[3]</sup>
- NovoChemy Ltd.<sup>[3]</sup>
- Zhengzhou Acme Chemical Co., Ltd.<sup>[3]</sup>
- Shaanxi Dideu Medichem Co. Ltd.<sup>[3]</sup>

Disclaimer: This list is not exhaustive and does not constitute an endorsement of any particular supplier.

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